2-Phenyl-2-(2-pyridyl)acetonitrile: A Versatile Scaffold for Drug Discovery

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Compound of Interest		
Compound Name:	*2-Phenyl-2-(2-pyridyl)acetonitrile*	
Cat. No.:	*B023408*	*Get Quote*

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenyl-2-(2-pyridyl)acetonitrile is a versatile heterocyclic building block that has garnered significant interest in medicinal chemistry and drug discovery. Its unique structural features, including a chiral center, a phenyl ring, a pyridine ring, and a reactive nitrile group, make it an attractive scaffold for the synthesis of diverse compound libraries with a wide range of pharmacological activities. This technical guide provides a comprehensive overview of the synthesis, chemical properties, and key applications of the **2-Phenyl-2-(2-pyridyl)acetonitrile** core, with a focus on its utility in the development of novel therapeutic agents.

Physicochemical and Safety Data

A summary of the key physicochemical properties and safety information for **2-Phenyl-2-(2-pyridyl)acetonitrile** is presented in the table below.

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Property	Value	Reference
CAS Number	5005-36-7	
Molecular Formula	$C_{13}H_{10}N_2$	
Molecular Weight	194.24 g/mol	
Appearance	White to orange to green powder/crystal	
Melting Point	87-89 °C	
Boiling Point	322.3 °C at 760 mmHg	
Purity	>98.0% (GC)	
Solubility	DMF: 30 mg/mL, DMSO: 25 mg/mL, Ethanol: 10 mg/mL	
Hazard Statements	H302, H315, H319, H335 (Harmful if swallowed, Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation)	
Signal Word	Warning	

Synthesis of the Core Scaffold

The most common and well-established method for the synthesis of **2-Phenyl-2-(2-pyridyl)acetonitrile** involves the nucleophilic substitution of a 2-halopyridine with the carbanion of phenylacetonitrile.

Experimental Protocol: Synthesis of 2-Phenyl-2-(2-pyridyl)acetonitrile

This protocol is adapted from a literature procedure.

Materials:

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- Phenylacetonitrile
- Sodium amide ($NaNH_2$)
- 2-Bromopyridine
- Dry toluene
- 6 N Hydrochloric acid
- 50% Sodium hydroxide solution
- Ether
- Sodium sulfate
- Isopropyl ether

Procedure:

- To a stirred suspension of powdered sodium amide (0.80 mol) in dry toluene (200 mL) in a 2-liter three-neck round-bottom flask, phenylacetonitrile (0.40 mol) is added dropwise. The temperature is maintained at 30-35 °C using an ice bath.
- After the addition is complete, the mixture is slowly heated to reflux and maintained for 4.5 hours with continuous stirring.
- A solution of 2-bromopyridine (0.40 mol) in toluene (100 mL) is then added dropwise at a rate that maintains reflux.
- After the addition, the reaction mixture is refluxed for an additional 3 hours.
- The mixture is cooled to 25 °C, and water (approx. 300 mL) is added cautiously.
- The phases are separated, and the toluene layer is extracted with water (approx. 150 mL) and then with several portions of cold 6 N hydrochloric acid.
- The acidic extracts are combined, cooled, and basified with 50% sodium hydroxide solution.

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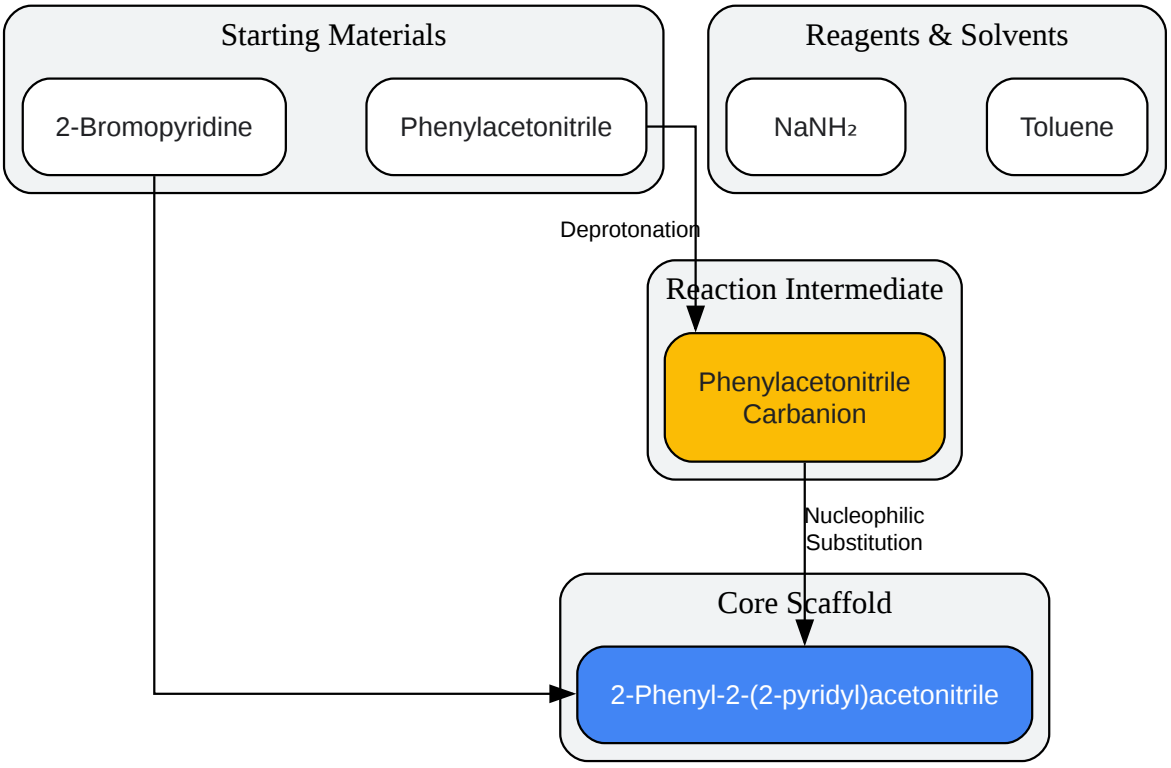
- The basic aqueous layer is extracted with ether.
- The combined ether extracts are washed with water, dried over sodium sulfate, and concentrated under reduced pressure.
- The residue is purified by distillation (b.p. 134-136 °C / 0.07 mm) to yield the product, which crystallizes upon standing.
- Recrystallization from isopropyl ether affords pure **2-Phenyl-2-(2-pyridyl)acetonitrile** (Yield: 54%).



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Synthesis of **2-Phenyl-2-(2-pyridyl)acetonitrile**.

Applications in Drug Discovery

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The **2-Phenyl-2-(2-pyridyl)acetonitrile** scaffold has proven to be a valuable starting point for the development of therapeutic agents targeting a variety of diseases.

Anticonvulsant Agents

Derivatives of **2-Phenyl-2-(2-pyridyl)acetonitrile** have been investigated as potent anticonvulsant agents. These compounds were developed through the redesign of the cardioactive drug Disopyramide, aiming to reduce its cardiotoxicity while retaining its sodium channel blocking activity. The primary modification involves the hydrolysis of the nitrile group to an acetamide.

This protocol describes the hydrolysis of the nitrile to the corresponding primary amide.

Materials:

- **2-Phenyl-2-(2-pyridyl)acetonitrile**
- Concentrated Sulfuric Acid (H_2SO_4)
- Water
- 50% Sodium Hydroxide (NaOH) solution

Procedure:

- The reactor is charged with concentrated H_2SO_4 and cooled to approximately 10°C.
- **2-Phenyl-2-(2-pyridyl)acetonitrile** is added portion-wise, ensuring the temperature remains below 30°C.
- The reaction mixture is stirred at ambient temperature for 16 hours.
- The mixture is then cooled to 10°C, and water is added, followed by the addition of 50% NaOH solution to a pH of 12, while keeping the temperature below 30°C.
- The resulting crystals are filtered, washed with water, and dried under a vacuum to yield α-phenyl-α-pyridyl-(2)-acetamide.

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A series of 2-aryl-2-(pyridin-2-yl)acetamides have demonstrated broad-spectrum anticonvulsant activity in various animal models. The unsubstituted phenyl derivative and compounds with ortho- and meta-substituents on the phenyl ring generally exhibit the highest activity.

Compound	MES ED_{50} (mg/kg)	6 Hz ED_{50} (mg/kg)	scPTZ ED_{50} (mg/kg)
2-(2-chlorophenyl)-2-(pyridin-2-yl)acetamide (ADD424042)	49.6	31.3	67.4
Compound 30	45.6	39.5	-

MES: Maximal Electroshock Seizure test; 6 Hz: Psychomotor seizure model; scPTZ: subcutaneous Pentylenetetrazole seizure test.

The anticonvulsant effects of these acetamide derivatives are attributed to their ability to inhibit voltage-gated sodium channels in neurons. By blocking these channels, the compounds reduce the rapid and excessive firing of neurons that is characteristic of seizures. Specifically, they exhibit a use-dependent blocking action, meaning they are more effective at inhibiting neurons that are firing at high frequencies, as occurs during a seizure. This preferential blocking of overactive neurons contributes to their therapeutic effect while minimizing side effects on normal neuronal activity.

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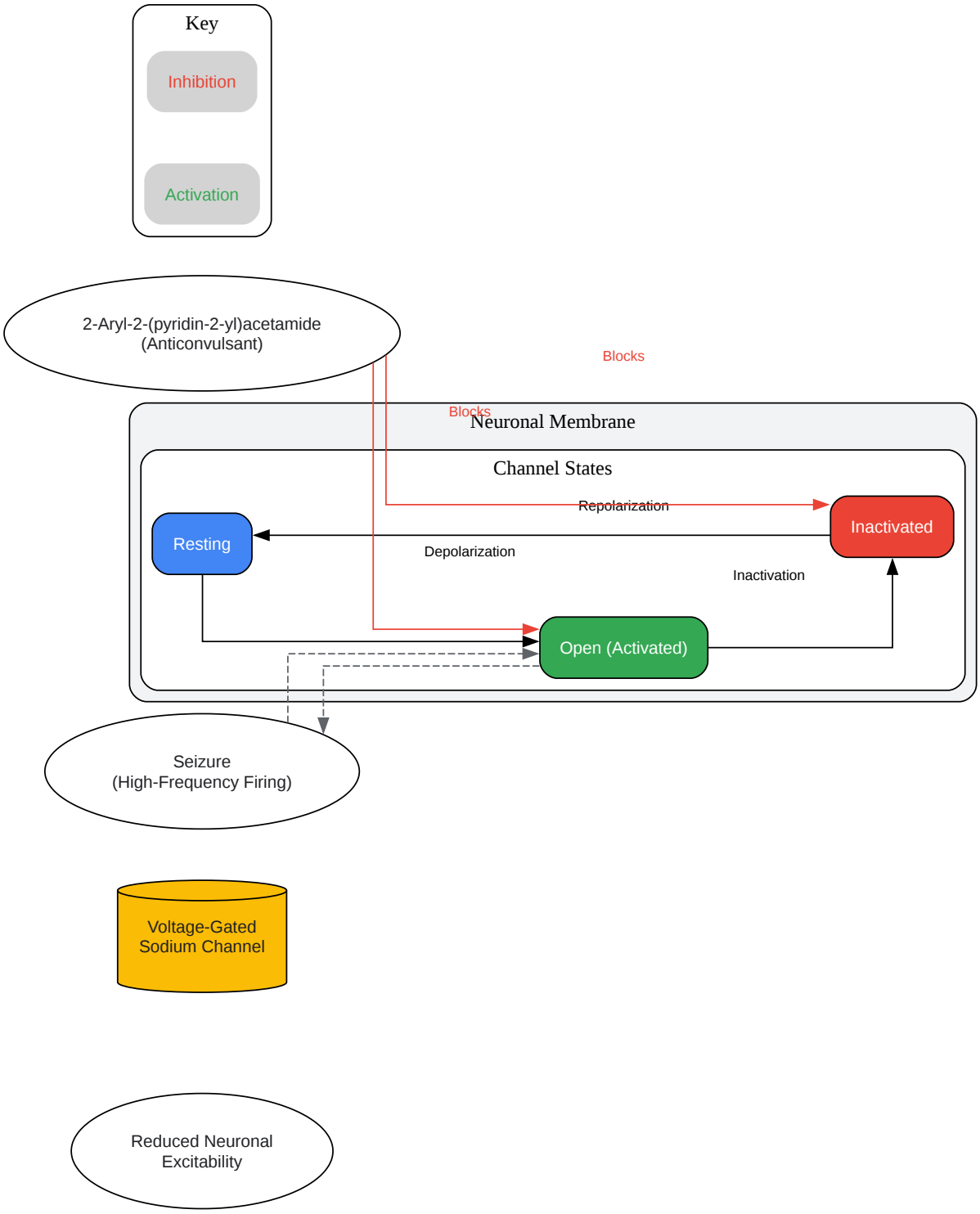

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Mechanism of anticonvulsant action.

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Anti-Fibrotic Agents

The **2-Phenyl-2-(2-pyridyl)acetonitrile** scaffold has also been utilized in the development of pyrimidine-pyridine derivatives with potent anti-fibrotic activity. These compounds have been shown to inhibit collagen synthesis and the proliferation of hepatic stellate cells, which are key events in the progression of liver fibrosis.

This protocol outlines a key step in the synthesis of a potent anti-fibrotic agent derived from a pyridine-based intermediate, which conceptually aligns with the derivatization of the core scaffold.

Materials:

- 2-(5-(ethoxycarbonyl)pyridin-2-yl)pyrimidine-5-carboxylic acid
- 1-Hydroxybenzotriazole (HOBT)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDCI)
- 4-Fluorobenzylamine
- Triethylamine
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Ethyl acetate (EtOAc)

Procedure:

- A solution of 2-(5-(ethoxycarbonyl)pyridin-2-yl)pyrimidine-5-carboxylic acid (0.731 mmol) in a mixture of DMF (2 mL) and DCM (6 mL) is cooled to 0 °C.
- HOBT (0.841 mmol) and EDCI (0.841 mmol) are added, and the mixture is stirred at 0 °C for 1 hour.

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- 4-Fluorobenzylamine (1.463 mmol) and triethylamine (0.407 mmol) are then added, and the mixture is warmed to room temperature and stirred for 30 hours.
- The reaction mixture is extracted three times with EtOAc (15 mL).
- The combined organic layers are washed with brine, dried over Na_2SO_4, filtered, and concentrated in vacuo to yield the product.

Several 2-(pyridin-2-yl) pyrimidine derivatives have demonstrated significant anti-fibrotic activity in immortalized rat hepatic stellate cells (HSC-T6).

Compound	IC_{50} (μM)
Ethyl 6-(5-(p-tolylcarbamoyl)pyrimidin-2-yl)nicotinate (12m)	45.69
Ethyl 6-(5-((3,4-difluorophenyl)carbamoyl)pyrimidin-2-yl)nicotinate (12q)	45.81

These compounds were found to be more potent than the known anti-fibrotic drug Pirfenidone.

Conclusion

2-Phenyl-2-(2-pyridyl)acetonitrile is a highly valuable and versatile chemical scaffold in drug discovery. Its straightforward synthesis and the reactivity of its nitrile group allow for the facile generation of diverse derivatives. The successful development of potent anticonvulsant and anti-fibrotic agents based on this core structure highlights its potential for the discovery of new therapeutics for a range of diseases. The data and protocols presented in this guide provide a solid foundation for researchers and drug development professionals to further explore the potential of this promising scaffold.

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